

# Navigating Budbreak: A Comparative Guide to Hydrogen Cyanamide Alternatives

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Budbreak-Promoting Agents with Supporting Experimental Data and Mechanistic Insights.

Hydrogen cyanamide has long been a cornerstone for promoting uniform budbreak in various fruit crops, particularly in regions with insufficient winter chilling. However, due to its toxicity and increasing regulatory scrutiny, the demand for safer and effective alternatives has intensified. This guide provides a comprehensive comparison of promising alternatives to hydrogen cyanamide, presenting quantitative performance data, detailed experimental protocols, and insights into their underlying mechanisms of action.

## Performance Comparison of Budbreak-Promoting Agents

The efficacy of various alternatives to hydrogen cyanamide has been evaluated in several studies across different crops. The following tables summarize the quantitative data on key performance indicators such as budbreak percentage, yield, and flowering.

Table 1: Effect of Hydrogen Cyanamide Alternatives on Budbreak and Yield in Apple (*Malus domestica* 'Maxi Gala')[1]

| Treatment                                  | Concentration | Budbreak (%)      | Yield ( kg/plant ) - Year 1 | Yield ( kg/plant ) - Year 2 |
|--|---------------|-------------------|-----------------------------|-----------------------------|
| Control (Untreated)                        | -             | Data Not Provided | 25.5 a                      | Data Not Provided           |
| Mineral Oil (MO)                           | 2%            | Data Not Provided | Data Not Provided           | Data Not Provided           |
| Vegetable Oil (VO)                         | 4%            | Data Not Provided | 26.2 a                      | 28.1 a                      |
| MO + VO                                    | 2% + 4%       | Data Not Provided | 25.8 a                      | 28.5 a                      |
| Hydrogen Cyanamide + MO                    | 0.8% + 2%     | Data Not Provided | Data Not Provided           | Data Not Provided           |
| Erger® + Ca(NO <sub>3</sub> ) <sub>2</sub> | 4% + 4%       | 30.1 a            | 18.9 b                      | 28.8 a                      |

Means followed by the same letter in a column are not significantly different according to Duncan's test ( $p \leq 0.05$ ). Budbreak data is presented as the highest observed percentage.

Table 2: Efficacy of Thidiazuron (TDZ) as a Budbreak Promoter in Apple (*Malus domestica* 'Maxi Gala' and 'Fuji Suprema')[2]

| Treatment              | Concentration | Axillary<br>Budbreak (%) -<br>2017/18 | Production ( kg/plant ) -<br>'Maxi Gala'<br>2018/19 | Production ( kg/plant ) -<br>'Fuji Suprema'<br>2019/20 |
|------------------------|---------------|---------------------------------------|---|--|
| Control<br>(Untreated) | -             | 19.5 c                                | 15.3 b  | 12.8 c   |
| HC + MO                | 0.35% + 3.5%  | 35.2 b                                | 18.7 ab   | 15.6 bc  |
| HC + MO                | 0.5% + 3.5%   | 38.9 b                                | 19.1 a  | 17.2 ab  |
| TDZ + MO               | 0.005% + 3.5% | 45.1 a                                | 17.9 ab   | 16.5 abc   |
| TDZ + MO               | 0.01% + 3.5%  | 48.2 a                                | 18.5 ab   | 17.8 a   |
| TDZ + MO               | 0.015% + 3.5% | 49.5 a                                | 19.2 a  | 18.1 a   |
| TDZ + MO               | 0.02% + 3.5%  | 51.3 a                                | 20.1 a  | 18.9 a   |
| TDZ + MO               | 0.025% + 3.5% | 50.8 a                                | 18.9 a  | 17.5 ab  |

Means followed by the same letter in a column are not significantly different according to the Scott-Knott test ( $p < 0.05$ ).

Table 3: Comparison of Garlic Extract with Cyanamides for Budbreak in 'Niagara Rosada' Grapevines<sup>[3]</sup>

| Treatment                              | Concentration         | Sprouting (%) - Indaiatuba | Sprouting (%) - Jundiaí | Number of Clusters/Plant - Indaiatuba | Number of Clusters/Plant - Jundiaí |
|--|-----------------------|----------------------------|-------------------------|---------------------------------------|------------------------------------|
| Control (Untreated)                    | -                     | 55.0 c                     | 52.0 c                  | 12.0 c                                | 10.0 c                             |
| Garlic Extract (GE)                    | 30 mL L <sup>-1</sup> | 65.0 bc                    | 60.0 bc                 | 15.0 bc                               | 13.0 bc                            |
| Garlic Extract (GE)                    | 50 mL L <sup>-1</sup> | 75.0 ab                    | 70.0 ab                 | 18.0 ab                               | 16.0 ab                            |
| Garlic Extract (GE)                    | 70 mL L <sup>-1</sup> | 85.0 a                     | 80.0 a                  | 22.0 a                                | 20.0 a                             |
| Hydrogen Cyanamide (HC)                | 25 g L <sup>-1</sup>  | 88.0 a                     | 82.0 a                  | 23.0 a                                | 21.0 a                             |
| Calcium Cyanamide (CaCN <sub>2</sub> ) | 200 g L <sup>-1</sup> | 86.0 a                     | 81.0 a                  | 22.5 a                                | 20.5 a                             |

Means followed by the same letter in a column are not significantly different according to the Tukey test ( $p < 0.05$ ).

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are the experimental protocols for the key studies cited.

### Protocol 1: Evaluation of Hydrogen Cyanamide Alternatives in Apple ('Maxi Gala')[1]

- Experimental Design: Randomized block design with four replications.

- Plant Material: Apple trees (*Malus domestica* 'Maxi Gala') in a commercial orchard in Vacaria, RS, Brazil.
- Treatments:
  - T1: Control (no treatment)
  - T2: 2% Mineral Oil (MO)
  - T3: 2% Vegetable Oil (VO)
  - T4: 4% VO
  - T5: 2% MO + 2% VO
  - T6: 2% MO + 4% VO
  - T7: 0.8% Dormex® (52% hydrogen cyanamide) + MO
  - T8: 4% Erger® + 4% Calcium Nitrate (CaN)
- Application: Treatments were applied as a spray.
- Data Collection:
  - Budbreak: The percentage of responsive buds was evaluated.
  - Yield Components: Not specified in detail in the abstract.
  - Fruit Quality: Not specified in detail in the abstract.
- Statistical Analysis: Analysis of variance (ANOVA) and Duncan's multiple range test.

## Protocol 2: Evaluation of Thidiazuron (TDZ) in Apple ('Maxi Gala' and 'Fuji Suprema')[2]

- Experimental Design: Not specified.

- Plant Material: Apple trees (*Malus domestica* 'Maxi Gala' and 'Fuji Suprema') in Caçador, SC, Brazil, over three seasons (2017-2019).
- Treatments:
  - ■ Control (without application)
  - ■ 3.5% Mineral Oil (MO) + 0.35% Hydrogen Cyanamide (HC)
  - ■ 3.5% MO + 0.5% HC
  - ■ 3.5% MO + 0.005% Thidiazuron (TDZ)
  - ■ 3.5% MO + 0.01% TDZ
  - ■ 3.5% MO + 0.015% TDZ
  - ■ 3.5% MO + 0.02% TDZ
  - ■ 3.5% MO + 0.025% TDZ
- Application: Applied at bud stages B (swollen bud) and C (green tip).
- Data Collection:
  - Phenology: Evaluated at different stages.
  - Budbreak: Sprouting of axillary and terminal buds was assessed.
  - Fruit Set, Production per Plant, and Average Fruit Mass: Measured to determine yield components.
- Statistical Analysis: Not specified in detail in the abstract.

## Protocol 3: Evaluation of Garlic Extract in Grapevines ('Niagara Rosada')[3]

- Experimental Design: Randomized block design with five replications.

- Plant Material: 'Niagara Rosada' grapevines in two different commercial vineyards in Indaiatuba and Jundiaí, São Paulo, Brazil.
- Treatments:
  - Control (water)
  - Garlic Extract (GE) at 30, 50, and 70 mL L<sup>-1</sup>
  - Hydrogen Cyanamide (HC) at 25 g L<sup>-1</sup>
  - Calcium Cyanamide (CaCN<sub>2</sub>) at 200 g L<sup>-1</sup>
- Application: Treatments were sprayed onto the plants.
- Data Collection:
  - Sprouting Percentage: Evaluated at 21 days after pruning.
  - Number of Clusters per Plant: Counted at the end of the cycle.
  - Sprouting Time: Days between pruning and the beginning of sprouting.
  - Cycle Duration: Days between pruning and harvest.
- Statistical Analysis: F test and Tukey test ( $p < 0.05$ ).

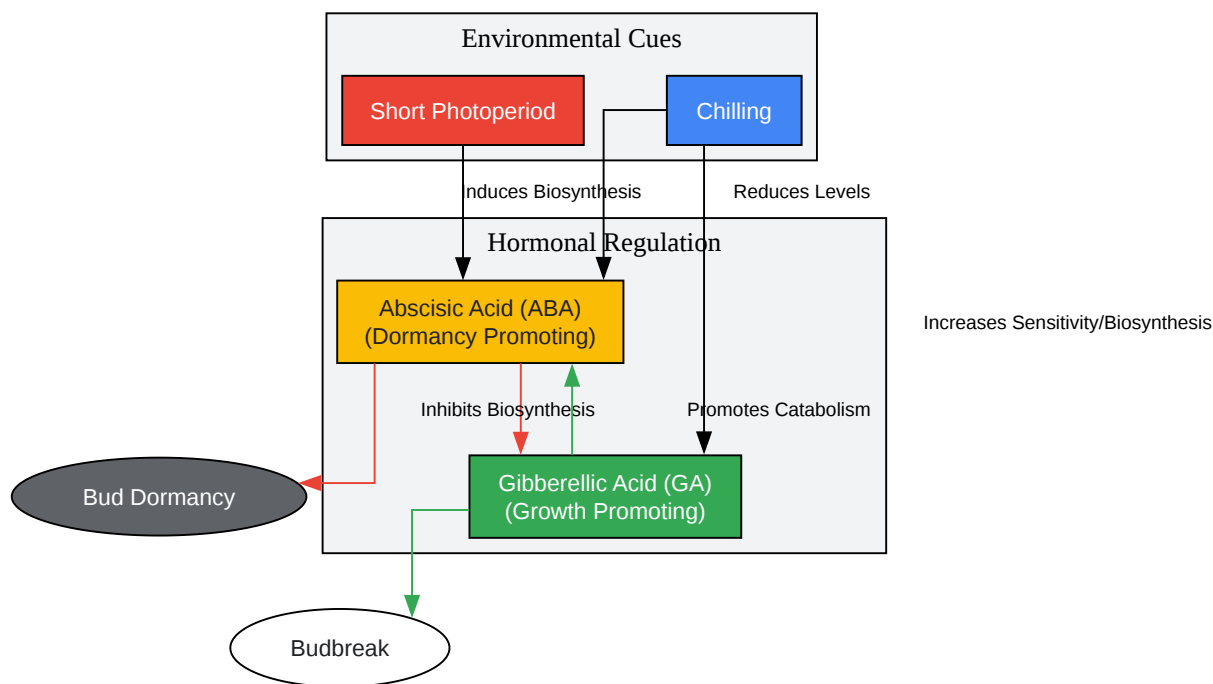
## Signaling Pathways and Mechanisms of Action

Understanding the molecular mechanisms by which these compounds promote budbreak is essential for the development of new and improved alternatives.

## General Overview of Bud Dormancy Regulation

Bud dormancy is a complex process regulated by a delicate interplay of plant hormones, primarily abscisic acid (ABA) and gibberellic acid (GA). ABA is generally considered a dormancy-promoting hormone, while GA promotes growth and dormancy release.

Environmental cues, such as chilling temperatures and photoperiod, influence the balance of these hormones, leading to the transition from a dormant to a growing state.<sup>[4]</sup>



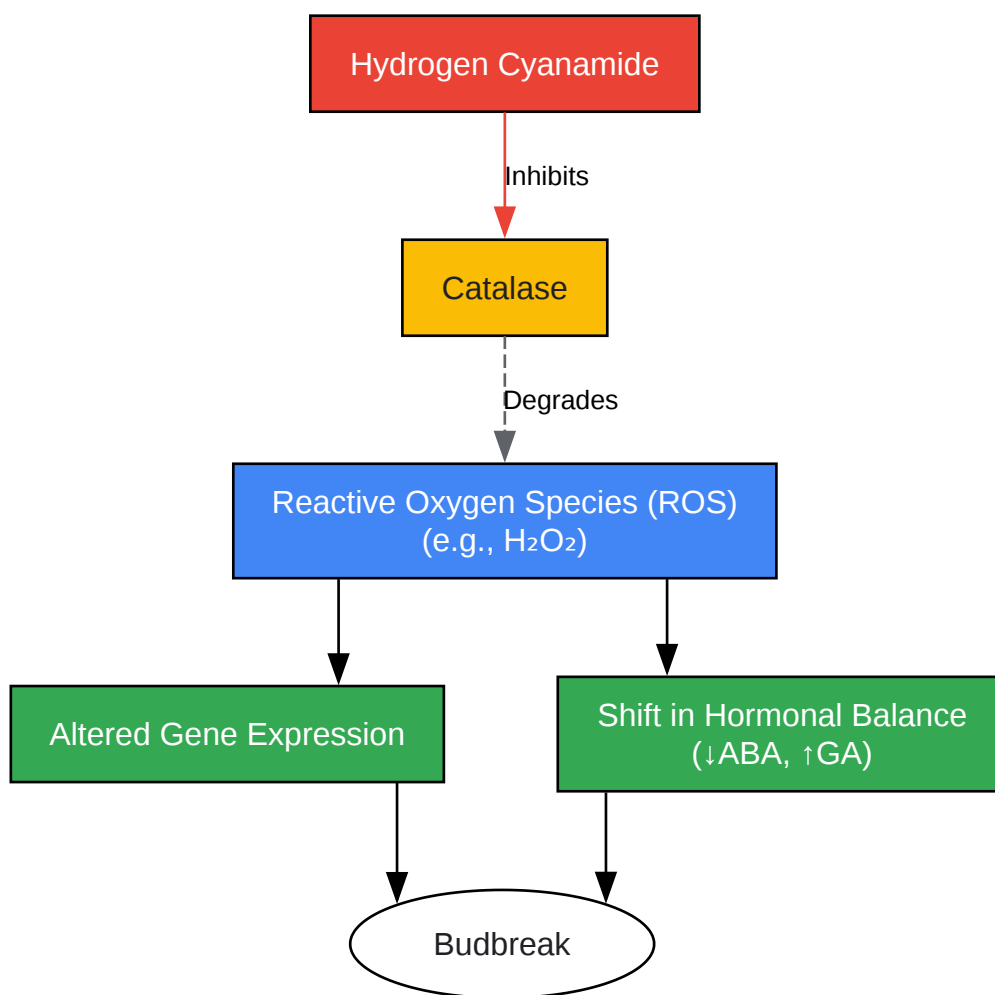
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Caption: Hormonal regulation of bud dormancy.

## Mechanism of Action: Hydrogen Cyanamide

Hydrogen cyanamide is known to induce a state of oxidative stress within the plant buds. It inhibits the enzyme catalase, leading to an accumulation of reactive oxygen species (ROS), such as hydrogen peroxide ( $\text{H}_2\text{O}_2$ ). This oxidative signal is thought to trigger a cascade of downstream events, including alterations in gene expression and hormonal balance, ultimately leading to the release from dormancy.<sup>[5][6][7][8][9][10][11]</sup>





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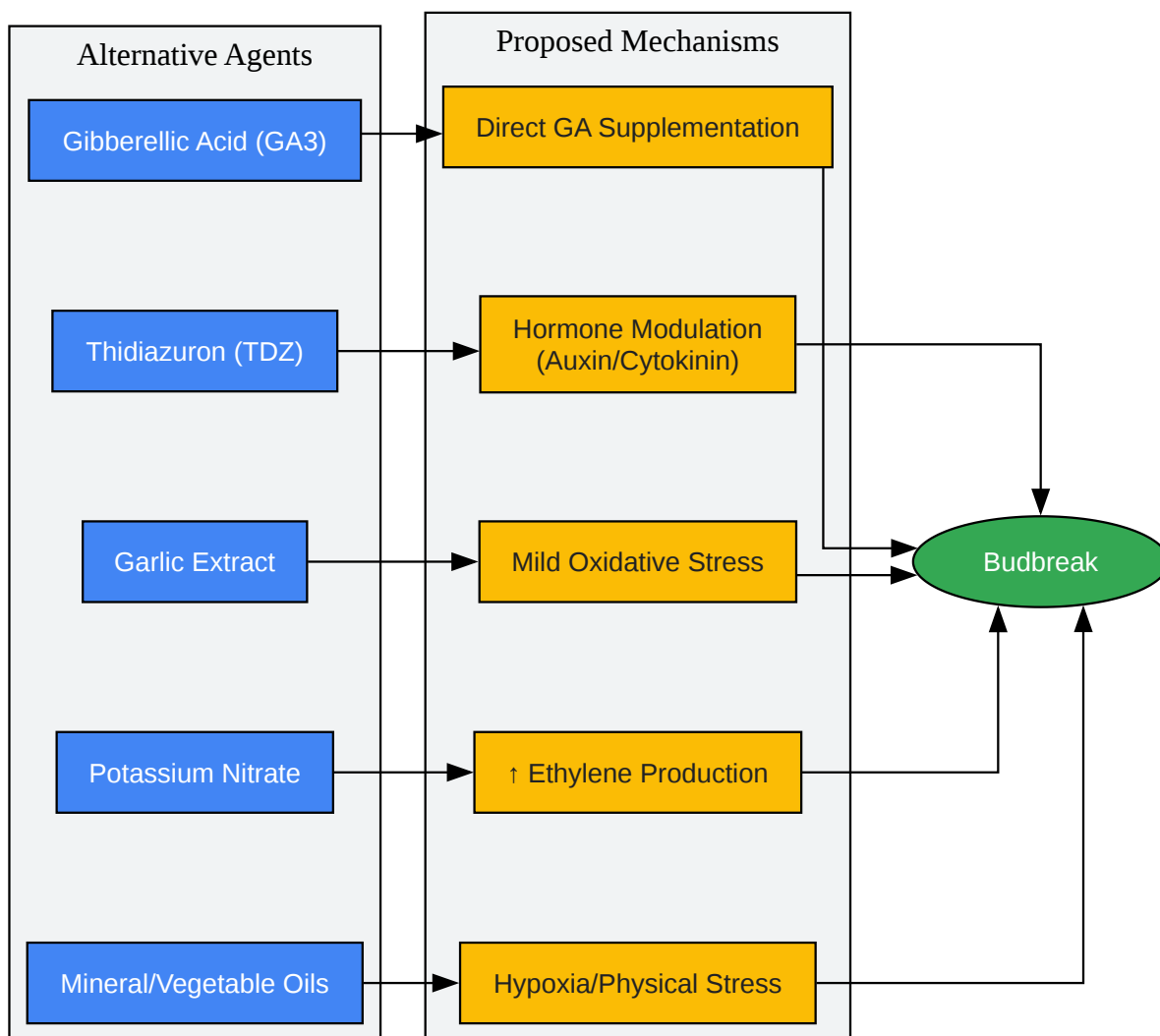
Caption: Mechanism of hydrogen cyanamide.

## Proposed Mechanisms of Alternatives

- Mineral and Vegetable Oils: These oils are thought to act by creating a physical barrier on the bud surface, which can lead to a temporary state of hypoxia (low oxygen). This stress condition may then trigger signaling pathways similar to those induced by other dormancy-breaking agents.[1]
- Potassium Nitrate: Evidence suggests that potassium nitrate can stimulate the production of ethylene, a plant hormone known to be involved in breaking dormancy in some species.[12]
- Garlic Extract: The active compounds in garlic extract are believed to be sulfur-containing molecules. These compounds may induce a mild oxidative stress, similar to hydrogen

cyanamide, or interact with other signaling pathways to promote budbreak.[3]

- Thidiazuron (TDZ): TDZ is a synthetic cytokinin-like compound. Its mechanism is complex and involves interactions with multiple hormone signaling pathways, including auxin and cytokinin, which are critical for cell division and growth.[2]
- Gibberellic Acid (GA3): As a key growth-promoting hormone, direct application of GA3 can supplement the endogenous levels and help overcome the inhibitory effects of ABA, thereby promoting budbreak.[13]
- Erger®: This is a commercial product containing nitrogen compounds and is often used with calcium nitrate. The nitrogen components are thought to provide a nutritional stimulus and may also induce a physiological stress that contributes to breaking dormancy.



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Caption: Proposed mechanisms of alternatives.

## Conclusion

A range of promising alternatives to hydrogen cyanamide for promoting budbreak are emerging from scientific research. While some, like thidiazuron and certain oil formulations, have shown efficacy comparable to or even exceeding that of hydrogen cyanamide in specific trials, their performance can be crop- and environment-dependent. Other options like garlic extract and

potassium nitrate offer potentially safer, more sustainable approaches. Further research is needed to fully elucidate the mechanisms of action for all alternatives and to optimize their application for consistent and reliable results across different agricultural systems. This guide provides a foundational understanding for researchers and professionals seeking to develop and implement next-generation solutions for dormancy management.

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